

Personal protective equipment for handling 9H-Carbazol-4-ol

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Compound of Interest

Compound Name: 9H-Carbazol-4-ol

Cat. No.: B019958

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Essential Safety and Handling Guide for 9H-Carbazol-4-ol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **9H-Carbazol-4-ol**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Physicochemical and Hazard Data

A summary of key quantitative data for **9H-Carbazol-4-ol** is presented below. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ NO	[1]
Molecular Weight	183.21 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	[1]
Melting Point	169-173 °C	[2]
Boiling Point	431.4 ± 18.0 °C at 760 mmHg	[2]
Solubility	Slightly soluble in DMSO and Methanol	[3]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), May cause respiratory irritation (STOT SE 3)	[4]
Occupational Exposure Limits	No established occupational exposure limits.	[4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **9H-Carbazol-4-ol** to prevent exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use.	Prevents skin contact and irritation.[4]
Eye Protection	Use chemical safety goggles that meet European Standard EN 166 or equivalent.	Protects eyes from dust particles and splashes, preventing serious irritation.[4]
Skin and Body Protection	Wear a lab coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or when generating dust, consider a disposable coverall.	Minimizes skin exposure to the chemical.[4]
Respiratory Protection	Under normal laboratory use with adequate ventilation, respiratory protection is not typically required. For large-scale operations or in situations with inadequate ventilation where dust may be generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	Prevents respiratory tract irritation from dust inhalation. [4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for minimizing risks and environmental impact.

Experimental Protocol: Safe Handling of **9H-Carbazol-4-ol**

- Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust inhalation.[6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[5]
- Before starting, ensure all necessary PPE is donned correctly.
- Handling the Chemical:
 - Avoid all personal contact with the substance, including inhalation of dust.[6]
 - Do not eat, drink, or smoke in the area where **9H-Carbazol-4-ol** is handled.[6]
 - Use appropriate tools (spatulas, etc.) to handle the solid, minimizing the generation of dust.
 - Keep the container tightly closed when not in use.[6]
- Spill Management:
 - In case of a spill, evacuate unnecessary personnel from the area.
 - For dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[6]
 - For wet spills, absorb the material with an inert substance and place it in a sealed, labeled container for disposal.
 - Wash the spill area thoroughly with soap and water.[6]
- Decontamination:
 - Thoroughly wash hands with soap and water after handling the chemical.[6]
 - Decontaminate all equipment and work surfaces after use.
 - Contaminated clothing should be removed and laundered separately before reuse.[6]

Disposal Plan

- Waste Classification: **9H-Carbazol-4-ol** and its containers must be treated as hazardous waste.[7]
- Disposal Method: Dispose of the chemical and any contaminated materials in accordance with all applicable local, state, and federal regulations.[6] This typically involves collection by a licensed hazardous waste disposal company.
- Container Disposal: Empty containers should be triple-rinsed (or equivalent) and disposed of as hazardous waste.[8] Do not reuse empty containers.

Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **9H-Carbazol-4-ol**, from initial preparation to final disposal.

Safe Handling Workflow for 9H-Carbazol-4-ol



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Caption: Logical workflow for handling **9H-Carbazol-4-ol**.

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